Strategic Building Block: 2-Chloro-5-fluoro-N-methoxy-N-methylnicotinamide

Author: BenchChem Technical Support Team. **Date**: April 2026

Compound of Interest

Compound Name:	*2-Chloro-5-fluoro-N-methoxy-N-methylnicotinamide*
Cat. No.:	*B8005489*

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A Technical Deep Dive for Medicinal Chemists

Executive Summary

2-Chloro-5-fluoro-N-methoxy-N-methylnicotinamide is a specialized "Weinreb amide" building block designed for the regioselective functionalization of the pyridine ring. It serves as a linchpin in the synthesis of next-generation kinase inhibitors, particularly those targeting the JAK/STAT pathway (e.g., TYK2 inhibitors) and TRK fusion proteins.

Its structural value lies in its orthogonal reactivity:

- C2-Chloro: susceptible to SNAr displacement by amines or alkoxides.
- C5-Fluoro: a handle for palladium-catalyzed cross-couplings (Suzuki-Miyaura) or further nucleophilic substitution under forcing conditions.
- C3-Weinreb Amide: a "masked" ketone equivalent that reacts cleanly with organometallics (Grignard/Lithium) without over-addition to the tertiary alcohol.

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Discovery and Historical Context

The Rise of Halogenated Pyridines

The history of this compound is inextricably linked to the evolution of Fragment-Based Drug Discovery (FBDD) in the early 2000s. As researchers sought to move beyond simple benzene scaffolds to improve solubility and metabolic stability, pyridine derivatives became "privileged structures."

- Genesis: The parent acid, 2-chloro-5-fluoronicotinic acid (CAS 38186-88-8), became widely available as a commodity chemical for agrochemicals.
- Medicinal Adaptation: In the search for selective kinase inhibitors, chemists required a method to install complex acyl groups at the C3 position while preserving the halogens for later elaboration. The conversion of the acid to the N-methoxy-N-methyl amide (Weinreb amide) emerged as the standard solution.
- Modern Utility: Recent patent literature (e.g., WO2023227946A1) explicitly identifies this Weinreb amide as Intermediate I-29b, a key precursor in the synthesis of allosteric TYK2 inhibitors used for treating autoimmune disorders like psoriasis and lupus.

Chemical Synthesis & Protocol

Reaction Logic

The synthesis converts the carboxylic acid to the Weinreb amide using a coupling agent. While acid chloride routes ($SOCl_2$) are possible, they often lead to side reactions with the sensitive C2-chloro group. The preferred method uses 1,1'-Carbonyldiimidazole (CDI) or peptide coupling agents (EDCI/HOBt) for milder activation.

Validated Protocol

Target: **2-Chloro-5-fluoro-N-methoxy-N-methylnicotinamide** Scale: 10.0 g (Example)

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Reagent	Equiv.[1][2]	Role
2-Chloro-5-fluoronicotinic acid	1.0	Starting Material (SM)
N,O-Dimethylhydroxylamine HCl	1.2	Weinreb Amine Source
EDCI·HCl	1.5	Coupling Agent
HOBt (or HOAt)	1.5	Racemization Suppressor / Catalyst
DIPEA (N,N-Diisopropylethylamine)	3.0	Base
Dichloromethane (DCM)	Solvent	Concentration ~0.2 M

Step-by-Step Methodology

- Activation: Charge a round-bottom flask with 2-Chloro-5-fluoronicotinic acid (1.0 equiv) and DCM (anhydrous). Cool to 0°C under N2 atmosphere.
- Coupling Agent Addition: Add EDCI·HCl (1.5 equiv) and HOBt (1.5 equiv). Stir for 30 minutes to form the active ester.
- Amine Addition: Add N,O-Dimethylhydroxylamine hydrochloride (1.2 equiv) followed by the dropwise addition of DIPEA (3.0 equiv).
- Reaction: Allow the mixture to warm to Room Temperature (RT) and stir for 12–16 hours. Monitor by LC-MS (Target Mass: ~219.03 Da [M+H]+).
- Workup: Quench with saturated NH4Cl solution. Extract the aqueous layer with DCM (3x).
- Purification: Wash combined organics with brine, dry over Na2SO4, and concentrate. Purify via flash column chromatography (Hexanes/EtOAc gradient).

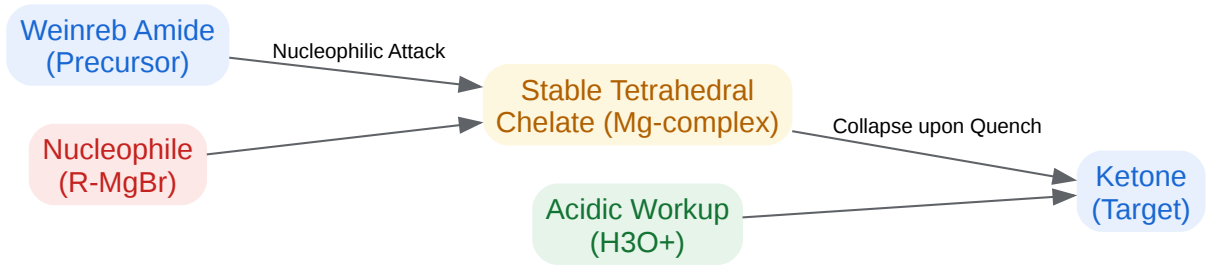
Yield Expectation: 85–95% as a pale yellow oil or low-melting solid.

Mechanism of Action: The Weinreb Chelation

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The "magic" of this intermediate is its ability to stop nucleophilic addition at the ketone stage.

- Chelation: When an organometallic reagent (R-MgBr) attacks the carbonyl, the magnesium atom forms a stable 5-membered cyclic chelate with the N-methoxy oxygen and the carbonyl oxygen.
- Stabilization: This tetrahedral intermediate is stable in the reaction mixture and prevents the carbonyl from reforming, thus blocking a second equivalent of nucleophile from attacking.
- Hydrolysis: Upon acidic quench, the chelate collapses, releasing the desired ketone.



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Figure 1: The Weinreb Amide Chelation Mechanism preventing over-addition.

Downstream Applications & Divergent Synthesis

Once synthesized, this building block allows for rapid library generation.

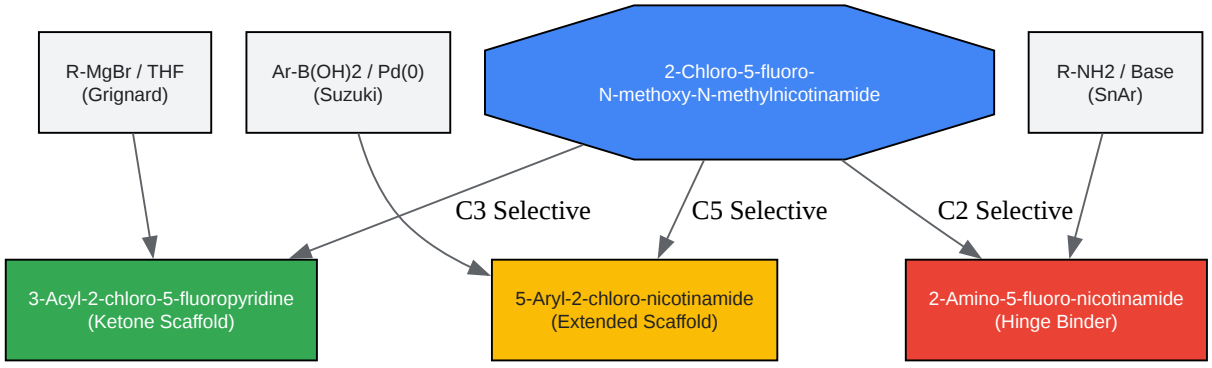
Pathway A: Ketone Synthesis (C3 Functionalization)

- Reagent: Methylmagnesium bromide (MeMgBr) or Aryl-Lithium.
- Product: 3-Acetyl-2-chloro-5-fluoropyridine.
- Utility: Precursor for heterocycle formation (e.g., pyrazoles, isoxazoles) found in kinase inhibitors.

Pathway B: SNAr Displacement (C2 Functionalization)

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- Reagent: Primary amines (R-NH2) or alkoxides.
- Condition: Heat/Base (e.g., K2CO3, DMF, 80°C).
- Product: 2-Amino-5-fluoro-N-methoxy-N-methylnicotinamide.
- Utility: Installing the "hinge-binding" motif for kinase targets.



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Figure 2: Divergent synthesis pathways utilizing the orthogonal reactivity of the scaffold.

References

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